

Physical and chemical properties of 3-(Trifluoromethyl)benzenepropanal

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-(Trifluoromethyl)benzenepropanal

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An In-depth Technical Guide to 3-(Trifluoromethyl)benzenepropanal

For Researchers, Scientists, and Drug Development Professionals

Introduction

3-(Trifluoromethyl)benzenepropanal, a substituted aromatic aldehyde, is a key intermediate in the synthesis of various organic compounds. Its trifluoromethyl group significantly influences its chemical reactivity and physical properties, making it a compound of interest in synthetic organic chemistry and potentially in the development of novel molecules with biological activity. This guide provides a comprehensive overview of the known physical and chemical properties, synthesis, and handling of **3-(Trifluoromethyl)benzenepropanal**.

Chemical and Physical Properties

The properties of **3-(Trifluoromethyl)benzenepropanal** are summarized below. It is important to note that while some experimental data is available, many of the physical properties are predicted values.

Identifiers and General Properties

Property	Value	Source
IUPAC Name	3-[3-(Trifluoromethyl)phenyl]propanal	[1]
Synonyms	3-(3-(Trifluoromethyl)phenyl)propanal, m-(Trifluoromethyl)hydrocinnamaldehyde	[2]
CAS Number	21172-41-8	[1]
Molecular Formula	C ₁₀ H ₉ F ₃ O	[1]
Molecular Weight	202.17 g/mol	[1]
Appearance	Clear colorless to pale yellow oily liquid	[3]

Physicochemical Data

Property	Value	Remarks	Source
Boiling Point	207.4 ± 35.0 °C	Predicted	
Density	1.192 ± 0.06 g/cm ³	Predicted	
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl acetate	Experimental	
Stability	Not very stable, a new spot on TLC if kept at room temperature overnight.	Experimental	

Synthesis

A common synthetic route to **3-(Trifluoromethyl)benzenepropanal** involves the oxidation of the corresponding alcohol, 3-(Trifluoromethyl)benzenepropanol.[3]

Experimental Protocol: Oxidation of 3-(Trifluoromethyl)benzenepropanol[2]

- **Reaction Setup:** A solution of 3-(Trifluoromethyl)benzenepropanol (1.0 g, 4.90 mmol) in dichloromethane (20 ml) is cooled in a water/ice bath.
- **Addition of Reagents:** Dimethyl sulfoxide (DMSO) (770 mg, 9.80 mmol) and phosphorus pentoxide (P_2O_5) (1.39 g, 9.80 mmol) are added in succession to the cooled solution.
- **Reaction:** The mixture is stirred for 30 minutes, during which the temperature is allowed to rise to 20°C.
- **Work-up:** The reaction mixture is then cooled again in a water/ice bath, and triethylamine (2.4 ml, 17.15 mmol) is added. The resulting solution is kept under stirring while the temperature rises to 20°C. After one hour, the mixture is treated with 5% HCl.
- **Extraction and Purification:** The phases are separated, and the organic phase is further washed with 5% HCl. The organic phase is then washed with brine, dried over Na_2SO_4 , filtered, and concentrated under reduced pressure to afford 0.99 g of **3-(Trifluoromethyl)benzenepropanal** in quantitative yield.[3]



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Caption: Synthesis workflow for **3-(Trifluoromethyl)benzenepropanal**.

Reactivity and Chemical Properties

The chemical behavior of **3-(Trifluoromethyl)benzenepropanal** is primarily dictated by the aldehyde functional group and the electron-withdrawing nature of the trifluoromethyl substituent on the benzene ring.

- **Aldehyde Group Reactivity:** The aldehyde functional group is susceptible to nucleophilic attack and can undergo typical aldehyde reactions such as oxidation to a carboxylic acid, reduction to an alcohol, and formation of imines, acetals, and cyanohydrins.
- **Influence of the Trifluoromethyl Group:** The $-\text{CF}_3$ group is a strong electron-withdrawing group, which deactivates the benzene ring towards electrophilic aromatic substitution.

Experimental Protocols for Property Determination

Detailed experimental protocols for the determination of the physical properties of **3-(Trifluoromethyl)benzenepropanal** are not readily available in the cited literature. However, standard methodologies for liquid aldehydes can be applied.

Determination of Boiling Point (Generalized Protocol)

The boiling point of a liquid can be determined using a micro-scale method with a Thiele tube or a similar apparatus.

- A small amount of the liquid is placed in a fusion tube.
- A capillary tube, sealed at one end, is inverted and placed in the fusion tube.
- The fusion tube is attached to a thermometer and heated in a controlled manner in a heating bath (e.g., mineral oil).
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- The heat source is removed, and the temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.

Determination of Solubility (Generalized Protocol)

The solubility of a compound in various solvents can be determined by a simple miscibility test.

- Approximately 0.1 mL of **3-(Trifluoromethyl)benzenepropanal** is added to a test tube.
- A small volume (e.g., 1 mL) of the solvent to be tested is added to the test tube.

- The mixture is agitated vigorously.
- The mixture is observed to see if a single homogeneous phase is formed (soluble) or if two distinct layers remain (insoluble). This can be tested with a range of polar and non-polar solvents.

Biological Activity and Signaling Pathways

Currently, there is no specific information available in the public domain regarding the biological activity or associated signaling pathways of **3-(Trifluoromethyl)benzenepropanal**. Its primary documented use is as an intermediate in organic synthesis.[3] Further research would be required to investigate any potential pharmacological effects.

Safety and Handling

3-(Trifluoromethyl)benzenepropanal is classified as harmful and an irritant.[1]

GHS Hazard Information[1]

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H332: Harmful if inhaled.

Precautionary Statements[1]

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P280: Wear protective gloves/ eye protection/ face protection.

It should be handled in a well-ventilated area, preferably a fume hood, using appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat. Store in a cool, dry place away from incompatible materials.[3]

Conclusion

3-(Trifluoromethyl)benzenepropanal is a valuable synthetic intermediate. While its physical properties are not extensively documented experimentally, its synthesis and basic chemical reactivity are understood. The lack of data on its biological activity presents an opportunity for future research, particularly for scientists in drug discovery and development who may explore its potential as a building block for novel therapeutic agents. The information provided in this guide serves as a foundational resource for researchers and professionals working with this compound.

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- To cite this document: BenchChem. [Physical and chemical properties of 3-(Trifluoromethyl)benzenepropanal]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b024422#physical-and-chemical-properties-of-3-trifluoromethyl-benzenepropanal]

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